

(S)-2-Hydroxypropanamide: A Versatile Chiral Building Block in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-2-Hydroxypropanamide

Cat. No.: B3165146

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Introduction: The Strategic Value of (S)-2-Hydroxypropanamide in Asymmetric Synthesis

In the landscape of contemporary organic synthesis, the demand for enantiomerically pure compounds is a constant driving force, particularly in the realms of pharmaceutical and materials science. Chiral building blocks, which are enantiomerically pure molecules used as starting materials, are fundamental to the efficient construction of complex stereochemically defined targets.[1] Among these, **(S)-2-Hydroxypropanamide**, also known as (S)-lactamide, has emerged as a highly valuable and versatile synthon. Derived from the readily available and naturally occurring (S)-lactic acid, it offers a compact scaffold containing two functional groups—a hydroxyl and an amide—with a defined stereocenter. This unique combination allows for a diverse range of chemical transformations, making it an attractive starting point for the synthesis of more complex chiral molecules such as chiral amino alcohols, lactams, and other nitrogen-containing heterocycles.[2][3] This technical guide provides an in-depth exploration of the applications of **(S)-2-Hydroxypropanamide**, complete with detailed protocols and expert insights into its use as a strategic chiral building block.

Physicochemical Properties and Handling

(S)-2-Hydroxypropanamide is a white crystalline solid with a melting point in the range of 73-76 °C.[4] Its molecular formula is C₃H₇NO₂, and its structure features a stereogenic center at the C-2 position. The presence of both hydroxyl and amide functionalities allows for hydrogen bonding, contributing to its solid state and solubility in polar solvents.[4]

Property	Value
Molecular Formula	C ₃ H ₇ NO ₂
Molecular Weight	89.09 g/mol
CAS Number	89673-71-2
Appearance	White crystalline solid
Melting Point	73-76 °C

Handling and Storage: **(S)-2-Hydroxypropanamide** should be stored in a cool, dry place, away from incompatible materials such as strong oxidizing agents. Standard laboratory personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this compound.

Key Synthetic Applications and Methodologies

The synthetic utility of **(S)-2-Hydroxypropanamide** stems from the selective manipulation of its hydroxyl and amide groups. These transformations allow for the introduction of new functionalities and the construction of complex molecular architectures with retention of the original stereochemistry.

Synthesis of Chiral 1,2-Amino Alcohols

One of the most powerful applications of **(S)-2-Hydroxypropanamide** derivatives is in the synthesis of enantiomerically pure 1,2-amino alcohols. These motifs are prevalent in a vast number of natural products and pharmaceuticals. A robust method involves the N-alkylation or N-acylation of the lactamide followed by the reduction of the amide functionality.

The reduction of an amide to an amine is a challenging transformation that often requires harsh reducing agents. The use of borane-methyl sulfide complex (BMS) in the presence of a Lewis acid, such as boron trifluoride etherate, provides a milder and more efficient method for this conversion. The Lewis acid coordinates to the amide oxygen, increasing its electrophilicity and facilitating the hydride attack from the borane. This method is particularly advantageous as it typically proceeds without racemization of the adjacent stereocenter.

Step 1: N-Alkylation

(S)-2-Hydroxypropanamide

NaH, R-X, THF

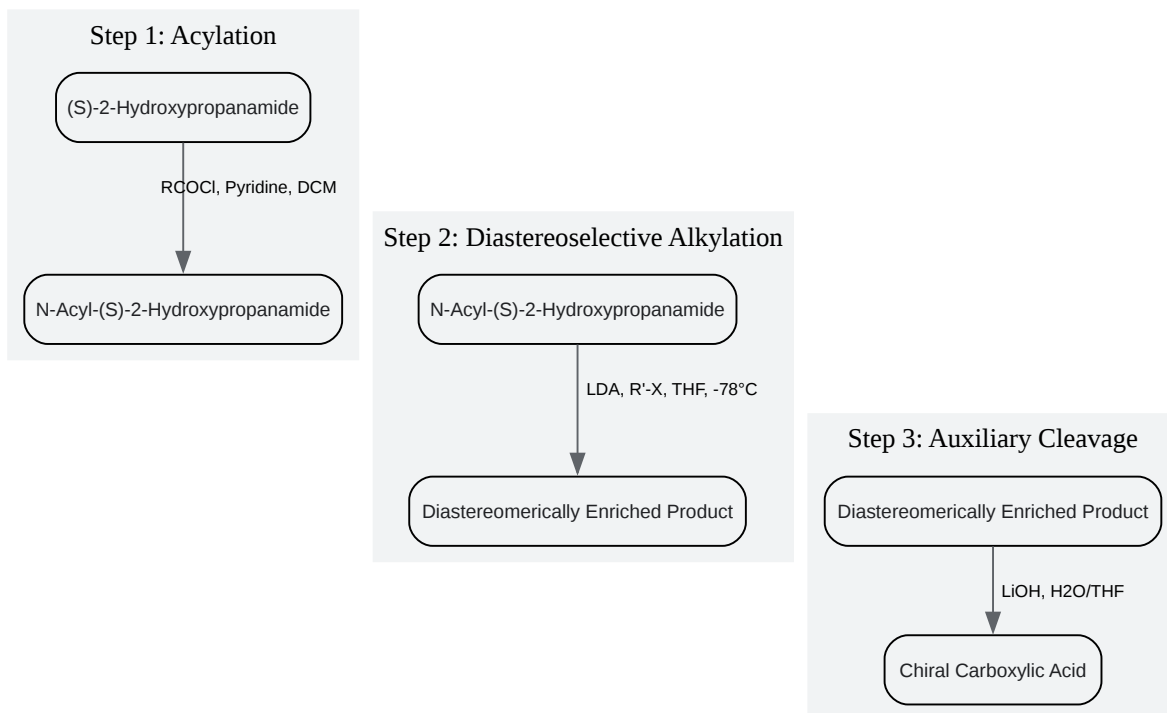
N-Alkyl-(S)-2-Hydroxypropanamide

Step 2: Reduction

N-Alkyl-(S)-2-Hydroxypropanamide

BH₃·SMe₂, BF₃·OEt₂, THF

Chiral 1,2-Amino Alcohol



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- To cite this document: BenchChem. [(S)-2-Hydroxypropanamide: A Versatile Chiral Building Block in Modern Organic Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3165146#s-2-hydroxypropanamide-as-a-chiral-building-block-in-organic-synthesis>]

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